

# Physico-Chemical Properties of TMC-205: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tmc-205

Cat. No.: B15571709

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**TMC-205** is a naturally occurring fungal metabolite that has garnered significant interest within the scientific community due to its notable biological activities. Identified as a potent antiproliferative agent against various cancer cell lines, its primary mechanism of action involves the transcriptional upregulation of the Simian Virus 40 (SV40) promoter.<sup>[1]</sup> This technical guide provides an in-depth overview of the core physico-chemical properties of **TMC-205**, offering crucial data and experimental insights for researchers engaged in its study and application in drug discovery and development. The inherent light and air sensitivity of **TMC-205** necessitates careful handling and storage to maintain its structural integrity and biological efficacy.<sup>[1]</sup>

## Core Physico-Chemical Properties

A comprehensive understanding of the physico-chemical characteristics of **TMC-205** is fundamental for its formulation, delivery, and overall development as a potential therapeutic agent. The key properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>13</sub> NO <sub>2</sub>	MedChemExpress
Molecular Weight	227.26 g/mol	MedChemExpress
CAS Number	403646-00-4	MedChemExpress
Appearance	Not explicitly reported; likely a solid	Inferred
Melting Point	No experimental data available	N/A
Boiling Point (Predicted)	478.3 ± 25.0 °C	ChemicalBook
Density (Predicted)	1.239 ± 0.06 g/cm <sup>3</sup>	ChemicalBook
pKa (Predicted)	3.88 ± 0.10	ChemicalBook
Solubility	Poorly soluble in THF, MeOH, DMSO, and 1,4-dioxane	Gao et al., 2014
Stability	Light and air sensitive	Gao et al., 2014

Table 1: Summary of Physico-Chemical Properties of **TMC-205**. This table provides a consolidated view of the known physical and chemical characteristics of **TMC-205**, drawing from various scientific sources.

## Experimental Protocols

Accurate determination of physico-chemical properties is paramount in chemical research. The following sections detail standardized experimental methodologies applicable to the characterization of compounds like **TMC-205**.

### Melting Point Determination

The melting point of a solid crystalline substance is a critical indicator of its purity.

Principle: The substance is heated at a controlled rate, and the temperature range over which it transitions from a solid to a liquid is observed and recorded.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the dry, powdered sample of **TMC-205** is introduced into the open end of a capillary tube. The tube is then gently tapped to pack the sample into the sealed end to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure accurate measurement.
- **Observation:** The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal melts is recorded as the end of the melting range.
- **Reporting:** The melting point is reported as a range of these two temperatures.

## Solubility Assessment

Determining the solubility of a compound in various solvents is essential for its purification, formulation, and in understanding its behavior in biological systems.

**Principle:** A standardized amount of the solute is mixed with a specific volume of a solvent, and the extent of dissolution is observed.

Apparatus:

- Vials or test tubes
- Vortex mixer or shaker

- Analytical balance
- Solvents of varying polarities (e.g., water, ethanol, DMSO, hexane)

Procedure:

- Sample Preparation: A precise amount of **TMC-205** (e.g., 1 mg) is weighed and placed into a vial.
- Solvent Addition: A known volume of the desired solvent (e.g., 1 mL) is added to the vial.
- Mixing: The mixture is vigorously agitated using a vortex mixer or shaker for a predetermined period to ensure maximum dissolution.
- Observation: The solution is visually inspected for the presence of undissolved solid. The solubility can be qualitatively described (e.g., soluble, partially soluble, insoluble) or quantitatively determined by analyzing the concentration of the dissolved solute in the supernatant using techniques like HPLC or UV-Vis spectroscopy.
- Data Reporting: Solubility is typically reported in terms of mass per unit volume (e.g., mg/mL) or molarity (mol/L).

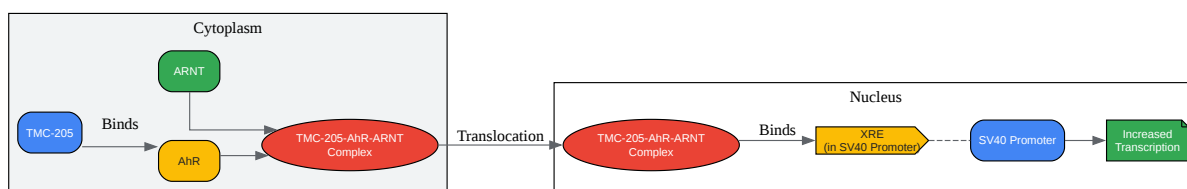
## Mechanism of Action: Transcriptional Upregulation of the SV40 Promoter

**TMC-205** exerts its biological effects by acting as a transcriptional up-regulator of the SV40 promoter. While the precise molecular interactions are a subject of ongoing research, a plausible signaling pathway can be hypothesized based on the known mechanisms of indole derivatives and SV40 promoter regulation.

Indole derivatives have been shown to function as ligands for the Aryl Hydrocarbon Receptor (AhR), a ligand-activated transcription factor. Upon binding, the ligand-AhR complex translocates to the nucleus and dimerizes with the AhR Nuclear Translocator (ARNT). This complex then binds to specific DNA sequences known as Xenobiotic Response Elements (XREs) within the promoter regions of target genes, modulating their transcription. The SV40 promoter region contains binding sites for various transcription factors, and it is conceivable

that the **TMC-205**-AhR-ARNT complex could interact with this region to enhance transcriptional activity.

Below is a diagram illustrating this hypothetical signaling pathway.



[Click to download full resolution via product page](#)

Figure 1: Hypothetical signaling pathway of **TMC-205**. This diagram illustrates a potential mechanism where **TMC-205** activates the Aryl Hydrocarbon Receptor (AhR), leading to the transcriptional upregulation of the SV40 promoter.

## Conclusion

**TMC-205** presents a compelling profile as a bioactive natural product with potential applications in oncology. This technical guide has consolidated the available data on its physico-chemical properties and outlined standard experimental procedures for its characterization. The proposed mechanism of action, involving the activation of the SV40 promoter, highlights a promising avenue for further investigation. A deeper understanding of its molecular interactions and the refinement of its physico-chemical profile will be instrumental in advancing **TMC-205** through the drug development pipeline. Researchers are encouraged to consider its light and air sensitivity in all experimental designs to ensure the reliability and reproducibility of their findings.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Total Synthesis and Biological Studies of TMC-205 and Analogues as Anticancer Agents and Activators of SV40 Promoter - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physico-Chemical Properties of TMC-205: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15571709#physico-chemical-properties-of-tmc-205]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)